

physical properties of 2-Ethylcrotonaldehyde

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Compound of Interest

Compound Name: **2-Ethylcrotonaldehyde**

Cat. No.: **B3428050**

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An In-depth Technical Guide on the Physical Properties of **2-Ethylcrotonaldehyde**

This technical guide provides a comprehensive overview of the core physical properties of **2-Ethylcrotonaldehyde**. The information is intended for researchers, scientists, and drug development professionals who require detailed data and experimental context for this compound.

Chemical Identity

- IUPAC Name: (2E)-2-ethylbut-2-enal[1][2]
- Synonyms: 2-Ethyl-2-butenal, 2-Ethyl crotonic aldehyde[2]
- CAS Number: 19780-25-7[1][3]
- Molecular Formula: C₆H₁₀O[1][3]

Physical Properties

The physical properties of **2-Ethylcrotonaldehyde** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Weight	98.14 g/mol	[2][4]
98.143 g/mol	[3][5]	
98.16 g/mol	[1]	
Density	0.829 g/cm ³	[1][5]
0.86 g/cm ³	[6][7]	
Boiling Point	136.5°C at 760 mmHg	[5]
59°C at 55 mmHg	[6][7]	
Melting Point	-78°C (estimate)	[6]
Flash Point	31°C	[6][7]
28.3°C	[5]	
83.00°F (28.33°C) (est.)	[8]	
Vapor Pressure	7.34 mmHg at 25°C	[5][6]
Refractive Index	1.4475	[6]
1.419	[5]	
Solubility in Water	4710 mg/L at 25°C (est.)	[8]
LogP (o/w)	1.54160	[5]
1.597 (est.)	[8]	

Experimental Protocols for Property Determination

While specific experimental protocols for determining the physical properties of **2-Ethylcrotonaldehyde** were not detailed in the provided search results, generalized methods for aldehydes and other liquid organic compounds are well-established. Below are outlines of typical procedures.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a liquid aldehyde like **2-Ethylcrotonaldehyde**, this can be determined using methods such as simple distillation or the Thiele tube method.

- Simple Distillation: The compound is heated in a distillation flask connected to a condenser. A thermometer is placed so that its bulb is just below the side arm of the flask to measure the temperature of the vapor that is in equilibrium with the boiling liquid. The temperature at which a steady stream of distillate is collected is recorded as the boiling point.
- Thiele Tube Method: A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted into the liquid. The apparatus is attached to a thermometer and heated in a Thiele tube containing oil. As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Density Measurement

The density of a liquid can be determined using several methods, including pycnometry and the use of a vibrating tube densimeter.

- Pycnometry: A pycnometer, which is a flask with a precisely known volume, is weighed empty. It is then filled with **2-Ethylcrotonaldehyde** and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. Temperature control is crucial for accurate measurements.
- Vibrating Tube Densitometer: This instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of vibration is directly related to the density of the liquid in the tube. This method is fast, accurate, and requires only a small sample volume.

Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

- Abbe Refractometer: This is the most common instrument for measuring the refractive index of liquids. A few drops of the liquid are placed between two prisms. Light of a specific

wavelength (usually the sodium D-line at 589 nm) is passed through the sample, and the angle of refraction is measured. The instrument is calibrated to directly provide the refractive index, typically at a standard temperature of 20°C.

Flash Point Determination

The flash point is the lowest temperature at which a liquid gives off enough vapor to form an ignitable mixture with the air near its surface.

- Closed-Cup Method (e.g., Pensky-Martens): The liquid is heated in a closed cup, and an ignition source is periodically introduced into the vapor space. The temperature at which a flash is observed is the flash point. This method is generally used for liquids with lower flash points as it minimizes the loss of volatile components.
- Open-Cup Method (e.g., Cleveland Open Cup): The liquid is heated in an open cup, and an ignition source is passed over the surface. This method typically yields a higher flash point than the closed-cup method and is often used for less volatile liquids.

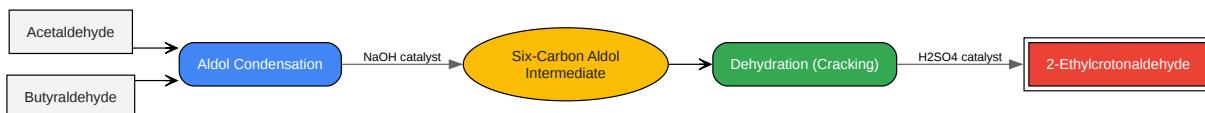
Solubility Testing

The solubility of an organic compound is typically determined by mixing a small amount of the solute with a solvent and observing whether a homogeneous solution is formed.

- Qualitative Solubility Test: A small, measured amount of **2-Ethylcrotonaldehyde** (e.g., 0.1 g or 0.2 mL) is added to a test tube containing a specific volume of solvent (e.g., 3 mL of water). The mixture is agitated, and the solubility is observed. This can be done with a range of solvents to determine the compound's polarity and solubility characteristics. For aldehydes with shorter carbon chains, some solubility in water is expected due to the potential for hydrogen bonding with water molecules.

Synthesis Workflow

2-Ethylcrotonaldehyde can be synthesized via an aldol condensation reaction followed by dehydration. The following diagram illustrates a typical workflow for its production.



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